

Essential Safety and Logistics for Handling **Glasdegib Maleate**

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Compound of Interest

Compound Name: *Glasdegib Maleate*

Cat. No.: *B607648*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Glasdegib Maleate** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against exposure to **Glasdegib Maleate**. The following table summarizes the recommended PPE for various handling scenarios.

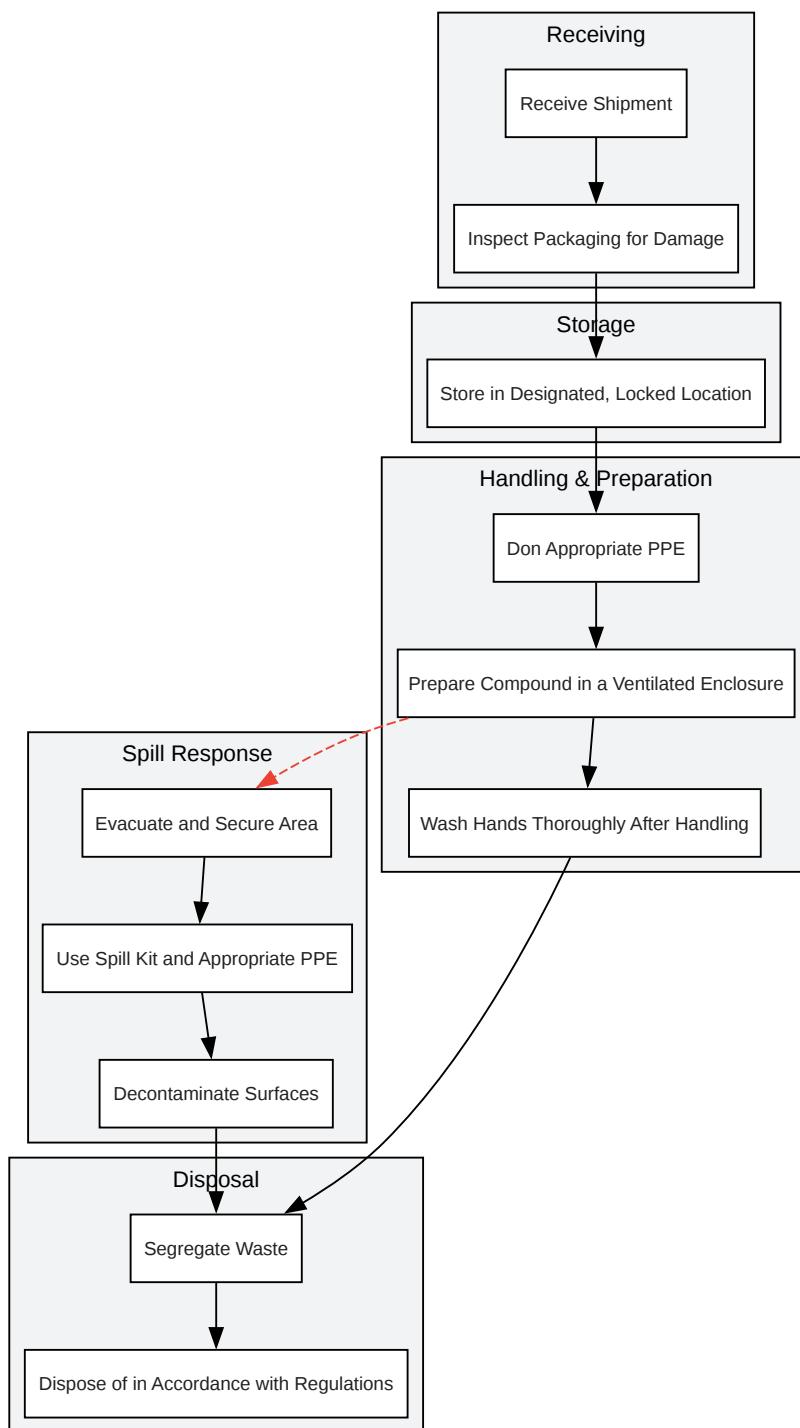
Activity	Required PPE	Specifications
Receiving and Unpacking	Chemotherapy gloves	Tested to ASTM D6978 standard. [1] Consider double gloving.
Elastomeric half-mask with multi-gas cartridge and P100 filter	Recommended if packaging is not enclosed in plastic. [1]	
Handling Intact Tablets	Chemotherapy gloves	Tested to ASTM D6978 standard. [2]
Compounding (Crushing/Breaking Tablets)	Chemotherapy gloves (double)	Tested to ASTM D6978 standard. [2] [3]
Impermeable, disposable gown	Long-sleeved with closed cuffs. [1]	
Safety goggles with side-shields or face shield	To protect against splashes. [3] [4]	
Suitable respirator	Required if not working in a containment primary engineering control (C-PEC). [1] [4]	
Administering the Compound (in a research setting)	Chemotherapy gloves (double)	Tested to ASTM D6978 standard. [2] [3]
Impermeable, disposable gown	Long-sleeved with closed cuffs. [1]	
Face shield and/or safety goggles	To be worn when there is a risk of splashing. [3]	
Spill Cleanup	Chemotherapy gloves (double)	Tested to ASTM D6978 standard.
Impermeable, disposable gown	Long-sleeved with closed cuffs.	

Safety goggles with side-shields and face shield	Full facial protection is preferred.[3]	
Appropriate respiratory protection	Dependent on the size and nature of the spill.	
Waste Disposal	Chemotherapy gloves (double)	Tested to ASTM D6978 standard.
Impermeable, disposable gown	Long-sleeved with closed cuffs.	

Operational Plan for Safe Handling

A systematic approach to handling **Glasdegib Maleate** from receipt to disposal is critical. The following workflow outlines the key procedural steps.

Operational Workflow for Glasdegib Maleate Handling

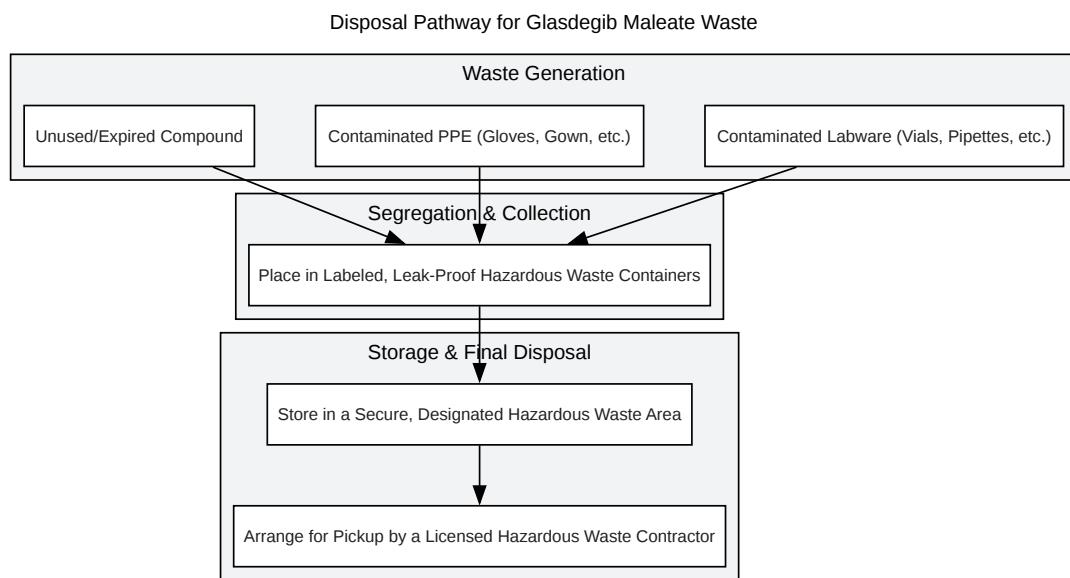
[Click to download full resolution via product page](#)Caption: Operational Workflow for **Glasdegib Maleate** Handling.

Step-by-Step Handling Protocol:

- Receiving: Upon receipt, inspect the external packaging for any signs of damage. Wear chemotherapy gloves when unpacking.[\[1\]](#) If the packaging is compromised, implement spill procedures immediately.
- Storage: Store **Glasdegib Maleate** in a designated, well-ventilated, and locked area to restrict access.[\[5\]](#) The recommended storage temperature is between 20°C and 25°C (68°F to 77°F), with excursions permitted between 15°C to 30°C (59°F to 86°F).[\[6\]](#)
- Preparation and Handling:
 - Always handle **Glasdegib Maleate** within a certified chemical fume hood or other appropriate ventilated enclosure to minimize inhalation exposure.[\[4\]](#)
 - Avoid the formation of dust and aerosols.[\[4\]](#) Do not split or crush tablets unless required for the experimental protocol, and do so within a containment device.[\[7\]](#)
 - Don all required PPE as outlined in the table above before handling the compound.
 - After handling, thoroughly wash hands and forearms with soap and water.[\[4\]](#)
- Spill Response:
 - In the event of a spill, evacuate non-essential personnel from the area.[\[4\]](#)
 - Wear appropriate PPE, including double chemotherapy gloves, a gown, eye protection, and a respirator.
 - Contain the spill using a spill kit with absorbent materials.
 - Clean the spill area thoroughly. Decontaminate surfaces and equipment by scrubbing with alcohol.[\[4\]](#)
 - Collect all cleanup materials in a sealed, labeled hazardous waste container.

Disposal Plan

Proper disposal of **Glasdegib Maleate** and associated waste is crucial to prevent environmental contamination and accidental exposure.



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Caption: Disposal Pathway for **Glasdegib Maleate** Waste.

Step-by-Step Disposal Protocol:

- Segregation: All waste contaminated with **Glasdegib Maleate**, including unused product, contaminated PPE, and labware, must be segregated from general laboratory waste.

- Containment: Place all contaminated materials into clearly labeled, sealed, and leak-proof hazardous waste containers.
- Disposal Route: Do not dispose of **Glasdegib Maleate** or contaminated waste via wastewater or general household waste.[\[8\]](#)
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and reputable hazardous waste management company, following all local, state, and federal regulations.

It is important to note that **Glasdegib Maleate** may cause embryo-fetal death or severe birth defects.[\[7\]](#)[\[8\]](#)[\[9\]](#) Therefore, women who are pregnant or may become pregnant should not handle this compound. Men handling **Glasdegib Maleate** should use condoms during sexual encounters with a pregnant partner or a female partner of reproductive potential during and for at least 30 days after the last dose, due to the potential risk of exposure through semen.[\[8\]](#)[\[9\]](#)

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References

- 1. publications.ashp.org [publications.ashp.org]
- 2. pogo.ca [pogo.ca]
- 3. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. pfe-pfizercom-prod.s3.amazonaws.com [pfe-pfizercom-prod.s3.amazonaws.com]
- 6. pfizermedical.com [pfizermedical.com]
- 7. accessdata.fda.gov [accessdata.fda.gov]
- 8. pdf.hres.ca [pdf.hres.ca]
- 9. drugs.com [drugs.com]

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